

Application Notes and Protocols for NP-1815-PX

In-Vivo Studies

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Compound of Interest

Compound Name: NP-1815-PX

Cat. No.: B8421164

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Introduction

NP-1815-PX is a potent and selective antagonist of the P2X4 receptor (P2X4R), a ligand-gated ion channel activated by extracellular ATP. P2X4R is implicated in various physiological and pathological processes, particularly in neuroinflammation and chronic pain states. These application notes provide detailed experimental protocols for in-vivo studies using **NP-1815-PX**, focusing on its anti-allodynic effects in murine models of neuropathic pain. The provided data and protocols are intended to guide researchers in designing and executing robust pre-clinical investigations of **NP-1815-PX**.

Mechanism of Action

NP-1815-PX exerts its pharmacological effects by selectively blocking the P2X4 receptor, which is predominantly expressed on microglia in the central nervous system. In pathological conditions such as nerve injury, activated microglia upregulate P2X4R. The binding of ATP to these receptors triggers a cascade of downstream signaling events, including calcium influx, activation of p38 MAPK, and the subsequent release of brain-derived neurotrophic factor (BDNF). BDNF, in turn, acts on dorsal horn neurons, leading to neuronal hyperexcitability and

the manifestation of chronic pain. By antagonizing the P2X4R, **NP-1815-PX** inhibits this signaling pathway, thereby attenuating neuroinflammation and alleviating pain hypersensitivity. [\[1\]\[2\]](#)

Data Presentation

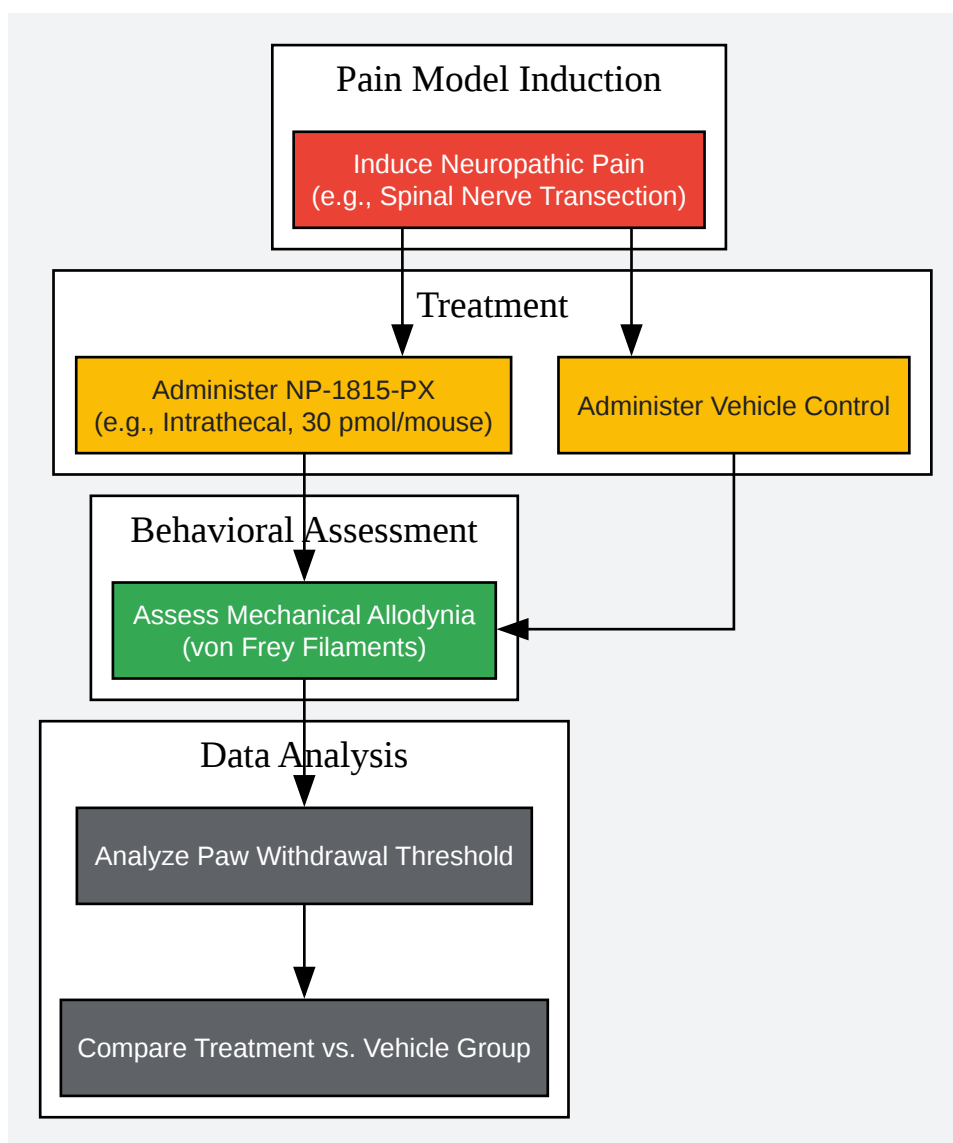
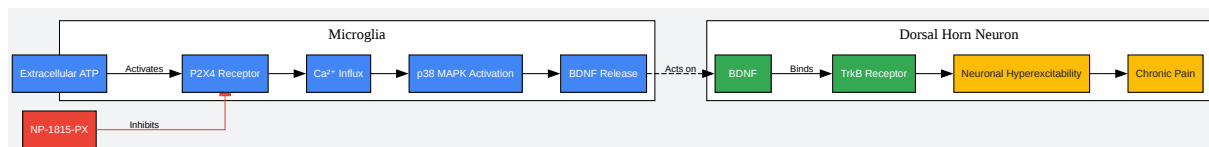
Table 1: In-Vitro Potency and Selectivity of NP-1815-PX

Target Receptor	Species	Assay	IC50 Value	Reference
P2X4R	Human	[Ca2+]i increase in hP2X4R-1321N1 cells	0.26 µM	[3][4][5]
P2X4R	Rat	[Ca2+]i increase in rP2X4R-1321N1 cells	Inhibitory effect observed	
P2X4R	Mouse	[Ca2+]i increase in mP2X4R-1321N1 cells	Inhibitory effect observed	
hP2X1R	Human	[Ca2+]i increase	>30 µM	
rP2X3R	Rat	[Ca2+]i increase	>30 µM	
hP2X2/3R	Human	[Ca2+]i increase	>30 µM	
hP2X7R	Human	[Ca2+]i increase	>30 µM	
hP2X2R	Human	[Ca2+]i increase	7.3 µM	

Table 2: Summary of In-Vivo Efficacy of NP-1815-PX in Murine Neuropathic Pain Models

Animal Model	Administration Route	Dose	Key Findings	Reference
Herpetic Pain Model (HSV-1 inoculation)	Intrathecal	10 and 30 pmol/mouse	Dose-dependently suppressed the induction of mechanical allodynia.	
Spinal Nerve Transection	Intrathecal	30 pmol/5 µl	Significantly ameliorated the decreased paw withdrawal threshold.	

Mandatory Visualization



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References

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- 4. NP-1815-PX | Selective P2X4R Antagonist | Anti-inflammatory | TargetMol [targetmol.com]
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